

Application Notes and Protocols for Recombinant WIF1 Protein in Cell Culture Assays

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Compound of Interest

Compound Name: WIC1

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Introduction

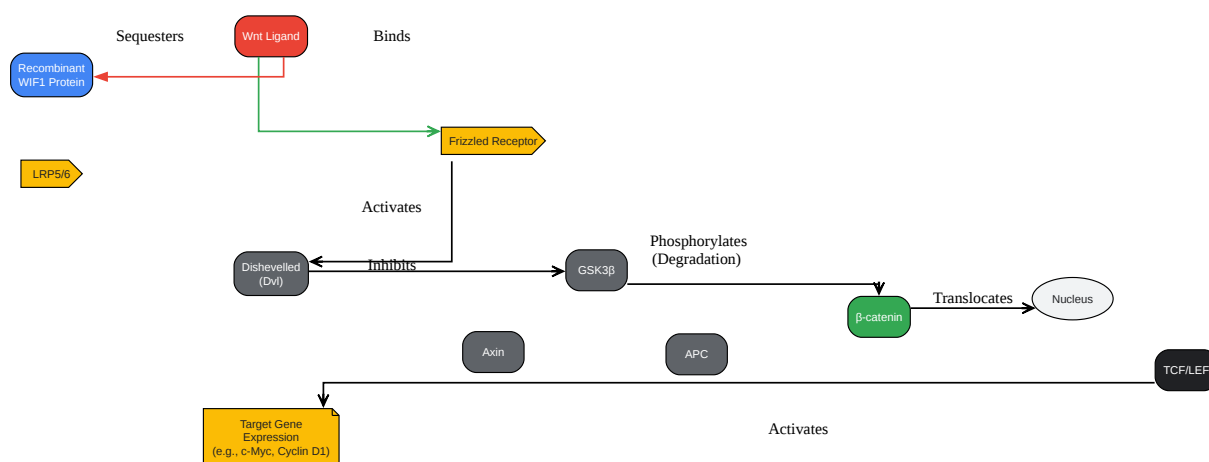
Wnt Inhibitory Factor 1 (WIF1) is a secreted protein that functions as a natural antagonist of the Wnt signaling pathway.[1][2] By directly binding to Wnt proteins, WIF1 prevents their interaction with cell-surface receptors, thereby inhibiting the activation of both the canonical and non-canonical Wnt pathways.[3] Dysregulation of the Wnt pathway is implicated in numerous diseases, particularly in cancer where the silencing of Wnt antagonists like WIF1 is a common event.[4][5] Recombinant WIF1 protein serves as a valuable tool for in vitro studies to investigate the roles of Wnt signaling in various cellular processes and to evaluate the therapeutic potential of Wnt pathway inhibition.

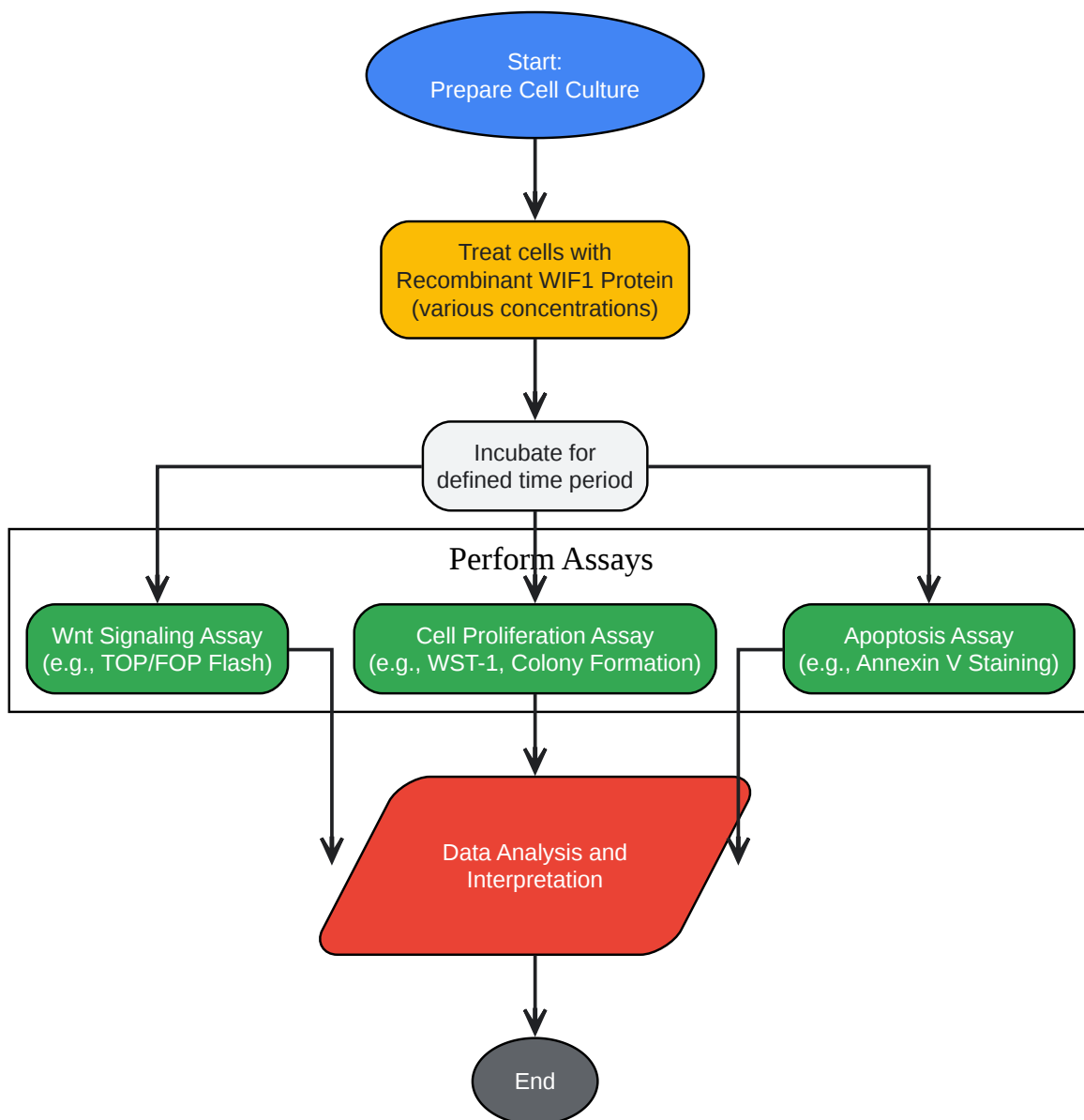
These application notes provide detailed protocols for utilizing recombinant WIF1 protein in key cell culture assays to study its effects on Wnt signaling, cell proliferation, and apoptosis.

Mechanism of Action

WIF1 sequesters Wnt proteins in the extracellular space, preventing them from binding to their Frizzled receptors. This blockage inhibits the downstream signaling cascade. In the canonical pathway, this leads to the stabilization of the β -catenin destruction complex, preventing β -

catenin accumulation in the cytoplasm and its subsequent translocation to the nucleus to activate target gene transcription.





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